

Technical Support Center: Endothelial Tube Formation Assays

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Compound of Interest

Compound Name: *Eotube*
CAS No.: *128817-30-1*
Cat. No.: *B144312*

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Disclaimer: The term "**Eotube** assay" is not standard in scientific literature. This guide assumes it is a reference to the widely used Endothelial Tube Formation Assay, a critical in vitro method to assess angiogenesis.

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals overcome common issues encountered during endothelial tube formation experiments.

Frequently Asked Questions (FAQs)

Q1: What is the principle of the endothelial tube formation assay?

The endothelial tube formation assay is a method used to measure the ability of endothelial cells to form three-dimensional, capillary-like structures in vitro.^{[1][2][3]} When endothelial cells are cultured on a basement membrane-like substrate, such as Matrigel or another extracellular matrix (ECM) gel, they migrate and align to form a network of tubes, mimicking a key step in angiogenesis.^{[1][2][4]} This assay is widely used to evaluate the pro- or anti-angiogenic potential of various compounds or genetic modifications.^{[1][3]}

Q2: Which cell types are suitable for this assay?

Human Umbilical Vein Endothelial Cells (HUVECs) are the most commonly used cell type.^[5] However, other endothelial cells, such as Bovine Aortic Endothelial Cells (BAECs) or immortalized cell lines like 3B-11 and SVEC4-10, can also be used.^{[1][5]} It is crucial to use cells at a low passage number, typically between passages 2 and 6, as later passages may lose their tube-forming capabilities.^{[1][6][7]}

Q3: How is the tube formation quantified?

Quantification is typically performed using microscopy and image analysis software.^[8] Key parameters measured include the total tube length, the number of branch points (nodes), and the number of enclosed loops or meshes.^{[1][3]} Area measurement is also a common and straightforward method.^[4]

Q4: How long does the assay take?

The assay is relatively rapid. Endothelial cells typically begin to align within an hour, and tube formation can be observed within 2 to 6 hours.^[1] Peak tube formation usually occurs between 3 and 12 hours, depending on the cell type and stimuli used.^{[1][6]} It's important to note that tubes may start to deteriorate after 18 hours as cells undergo apoptosis.^{[1][6]}

Detailed Experimental Protocol

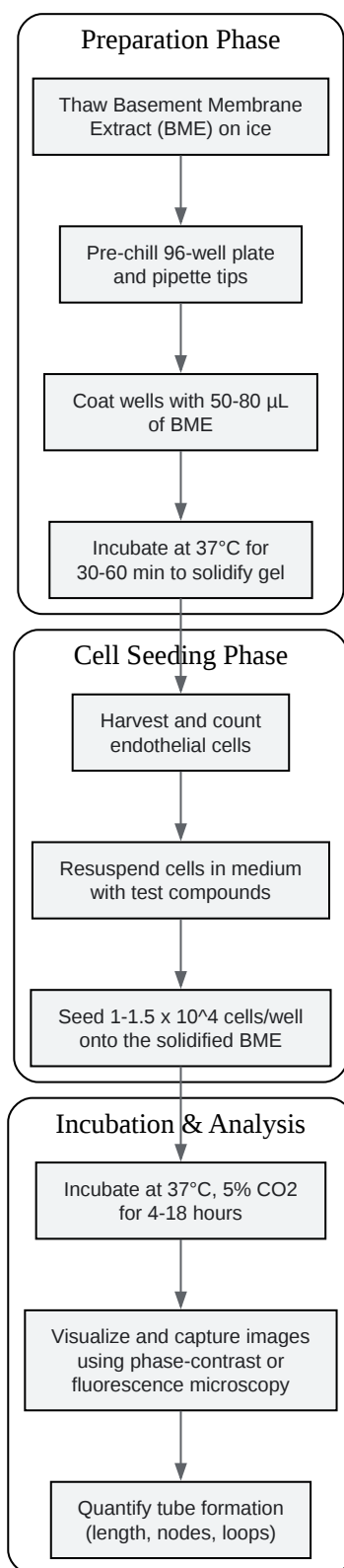
This protocol provides a general guideline for performing an endothelial tube formation assay in a 96-well plate format. Optimization may be required based on the specific cell type and experimental conditions.

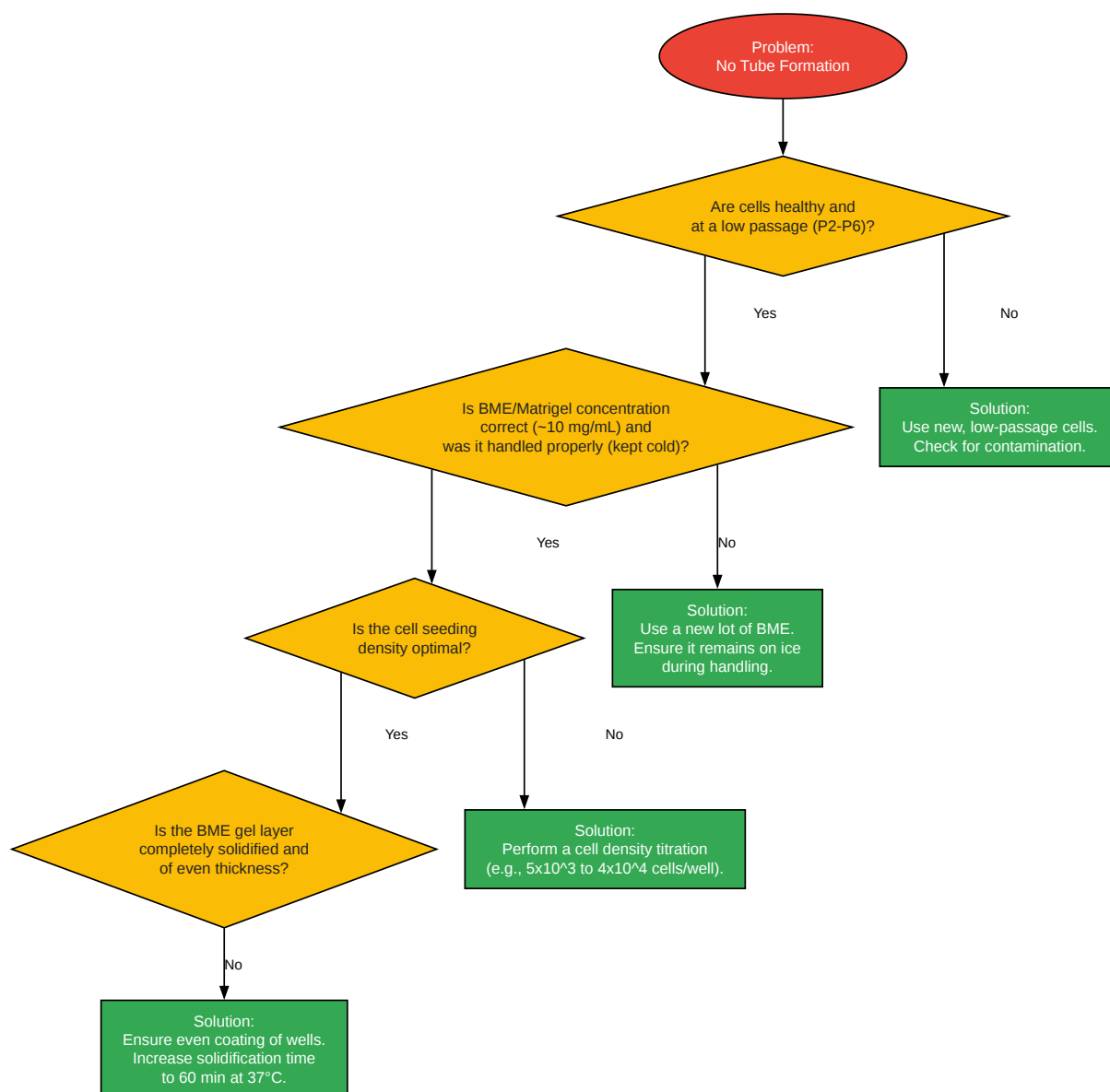
Materials:

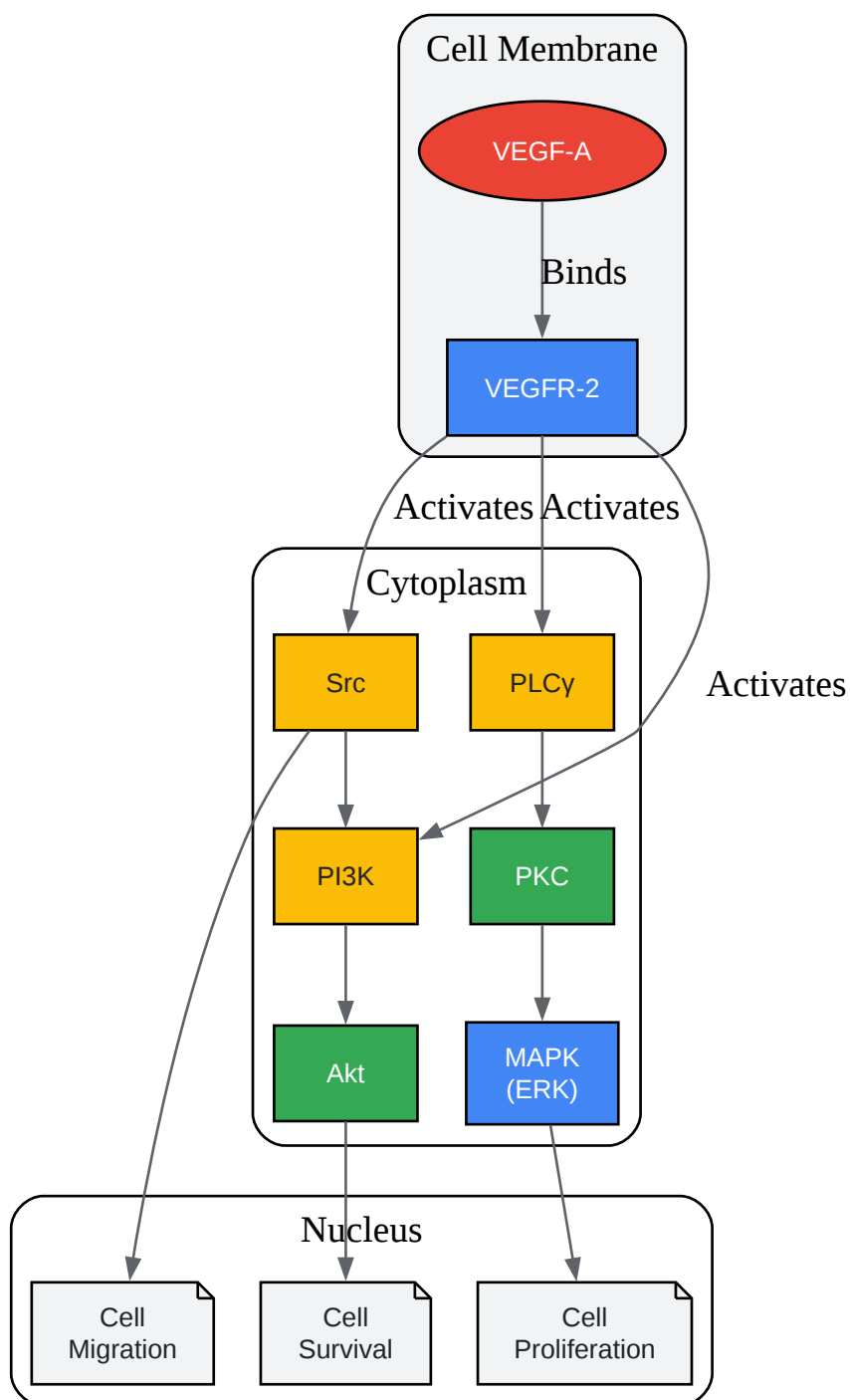
- Endothelial cells (e.g., HUVECs, passages 2-6)
- Basement Membrane Extract (BME), such as Matrigel® or ECM Gel
- Appropriate cell culture medium (e.g., EGM-2)
- Test compounds (pro- or anti-angiogenic)

- Pre-chilled 96-well plate and pipette tips
- Fluorescent dye for visualization (optional, e.g., Calcein AM)

Workflow Diagram:







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